

Safety and Toxicity Profile of Myristoleyl Behenate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Myristoleyl behenate*

Cat. No.: *B15552327*

[Get Quote](#)

Disclaimer: Direct toxicological data for **Myristoleyl Behenate** is not readily available in the public domain. This technical guide provides a comprehensive safety and toxicity profile based on a read-across approach from structurally similar long-chain fatty acid esters, namely myristate and behenate esters, and their constituent alcohol (myristoleyl/myristyl alcohol) and acid (behenic acid). This approach is a scientifically accepted method for assessing the safety of cosmetic ingredients when data on the specific substance is limited.[1][2]

Executive Summary

Myristoleyl behenate is a wax ester formed from myristoleyl alcohol and behenic acid. In the absence of direct toxicological data, this report leverages the extensive safety information available for structurally related long-chain alkyl esters, which have a long history of safe use in cosmetic and personal care products. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed numerous similar esters, such as Myristyl Myristate, Isopropyl Myristate, and Behenyl Behenate, and has consistently concluded that they are safe for use in cosmetics when formulated to be non-irritating.[3][4][5][6]

Based on the available data for these analogous compounds, **Myristoleyl behenate** is expected to have a low order of acute toxicity and is unlikely to be a significant skin or eye

irritant in typical cosmetic formulations. It is not expected to be a skin sensitizer. Furthermore, the constituent moieties, myristoleyl alcohol and behenic acid, are readily metabolized through well-understood fatty acid oxidation pathways, suggesting a low potential for systemic toxicity. Genotoxicity and carcinogenicity are not expected based on the data from related esters.

Chemical and Physical Properties

Myristoleyl behenate is a large, hydrophobic molecule. Its properties are expected to be similar to other wax esters used in cosmetics, such as Myristyl Myristate, which is a white to yellow waxy solid.[3] Like other esters, it is anticipated to be soluble in oils and insoluble in water.

Toxicological Profile (Read-Across Approach)

Acute Toxicity

Acute toxicity studies on structurally similar esters indicate a very low potential for toxicity.

Table 1: Acute Toxicity Data for Structurally Related Esters

Compound	Species	Route	LD50	Reference
Myristyl Myristate	Rat	Oral	> 5000 mg/kg	[7]
Myristyl Myristate	Rat	Dermal	> 2000 mg/kg	[7]
Isopropyl Myristate	Rat	Oral	> 2000 mg/kg	[8][9]
Isopropyl Myristate	Rabbit	Dermal	5000 mg/kg	[10]
Behenic Acid	Rat	Oral	> 2000 mg/kg	[11]

Skin and Eye Irritation

Studies on analogous esters show a low potential for irritation, particularly at concentrations relevant to cosmetic use.

Table 2: Irritation Data for Structurally Related Esters

Compound	Species	Test	Result	Reference
Myristyl Myristate	Rabbit	Skin Irritation	Minimal to mild	[3]
Myristyl Myristate	Rabbit	Eye Irritation	Minimal	[3]
Isopropyl Myristate	Rabbit	Skin Irritation	Mild (24h), Moderate to severe (72h, undiluted)	[3]
Isopropyl Myristate	Rabbit	Eye Irritation	Minimally irritating	[3]
Behenyl Behenate	-	Skin Irritation	May be an irritant	[12]
Behenyl Behenate	-	Eye Irritation	May be an irritant	[12]
Behenic Acid	-	Skin Irritation	No irritant effect	[11]
Behenic Acid	-	Eye Irritation	No irritating effect	[11]
Myristyl Alcohol	Rabbit	Skin Irritation	Causes mild skin irritation	[13]
Myristyl Alcohol	Rabbit	Eye Irritation	Causes serious eye irritation	[14][15]

Skin Sensitization

Available data on related esters suggest that **Myristoleyl behenate** is unlikely to be a skin sensitizer.

Table 3: Skin Sensitization Data for Structurally Related Esters

Compound	Species	Test	Result	Reference
Myristyl Myristate	Guinea Pig	Sensitization Study	Not a sensitizer	[3]
Isopropyl Myristate	Guinea Pig	Sensitization Study	Not a sensitizer	[3]
Behenyl Behenate	-	Sensitization	Not sensitizing	[16]
Behenic Acid	-	Sensitization	No sensitizing effects known	[11]

Genotoxicity and Carcinogenicity

Limited data are available for genotoxicity and carcinogenicity of these esters; however, the available information does not indicate a concern.

Table 4: Genotoxicity and Carcinogenicity Data for Structurally Related Esters

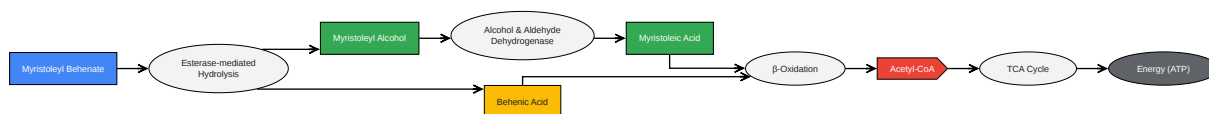
Compound	Test	Result	Reference
Isopropyl Myristate	Ames Test	Negative	[9]
Isopropyl Myristate	Carcinogenicity (Mouse Skin)	Not carcinogenic	[3]
Behenyl Behenate	Germ Cell Mutagenicity	No data available	[12]
Behenyl Behenate	Carcinogenicity	No data available	[12]

Note: A mixture of Isopropyl Myristate and isopropyl alcohol was found to accelerate the carcinogenic activity of benzo(a)pyrene on mouse skin.[3]

Metabolism and Pharmacokinetics

Myristoleyl behenate, like other fatty acid esters, is expected to be hydrolyzed to its constituent alcohol (myristoleyl alcohol) and fatty acid (behenic acid) by esterases present in

the skin and other tissues.[17][18] These components are then readily absorbed and metabolized through standard fatty acid and alcohol metabolic pathways.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **Myristoleyl behenate**.

Experimental Protocols

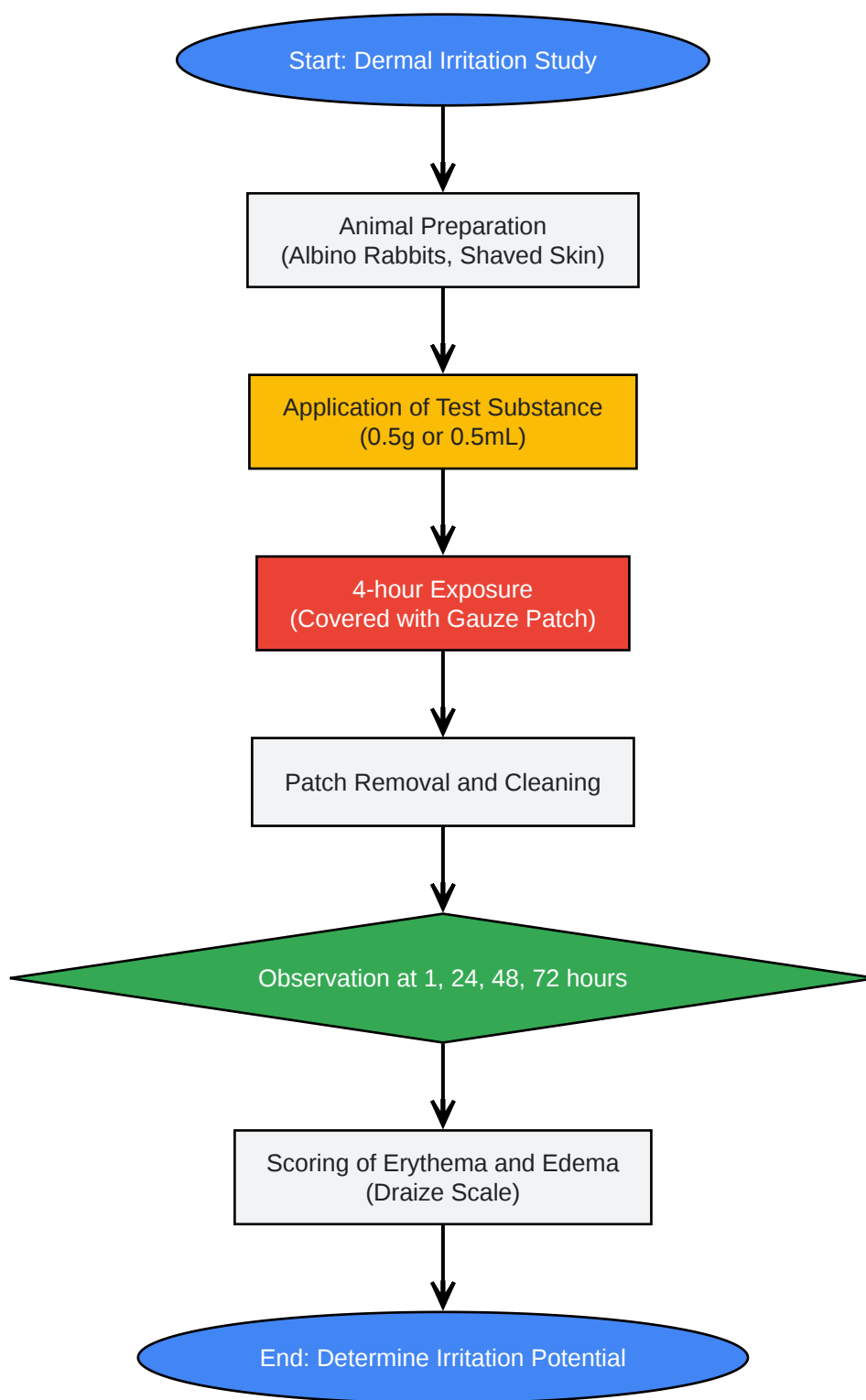
Acute Oral Toxicity (Based on OECD Guideline 401)

- Test System: Wistar rats, typically 5 males and 5 females per group.
- Test Substance Administration: Administered by gavage as a single dose. The substance is often dissolved or suspended in a suitable vehicle (e.g., corn oil).
- Dose Levels: A limit test is often performed at 2000 mg/kg or 5000 mg/kg.
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.

Dermal Irritation (Based on OECD Guideline 404)

- Test System: Albino rabbits, at least 3 animals.
- Test Substance Application: A 0.5 g or 0.5 mL sample of the test substance is applied to a small area (approx. 6 cm²) of shaved skin and covered with a gauze patch.

- Exposure Duration: Typically 4 hours.
- Observation Period: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Scoring: Irritation is scored based on the Draize scoring system.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a dermal irritation study.

Conclusion

While no direct safety data for **Myristoleyl behenate** exists, a comprehensive review of the toxicological data for structurally related long-chain fatty acid esters provides strong evidence for its safety in cosmetic applications. The available data on myristate and behenate esters, as well as their constituent alcohols and acids, indicate a low potential for acute toxicity, skin and eye irritation, and skin sensitization. These esters are readily metabolized and are not expected to pose a risk of genotoxicity or carcinogenicity. Therefore, **Myristoleyl behenate** can be considered safe for use in cosmetic and personal care products when formulated to be non-irritating.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safety assessment of cosmetics by read across applied to metabolomics data of in vitro skin and liver models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 4. Safety Assessment of Alkyl Esters as Used in Cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cir-safety.org [cir-safety.org]
- 6. Behenyl Behenate | C₄₄H₈₈O₂ | CID 87221 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. soapmakers-store.com [soapmakers-store.com]
- 8. madarcorporation.com [madarcorporation.com]
- 9. redox.com [redox.com]
- 10. Isopropyl myristate - Safety Data Sheet [chemicalbook.com]
- 11. agilent.com [agilent.com]
- 12. makingcosmetics.com [makingcosmetics.com]

- [13. sdfine.com \[sdfine.com\]](#)
- [14. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [15. lobachemie.com \[lobachemie.com\]](#)
- [16. cosmobiousa.com \[cosmobiousa.com\]](#)
- [17. pure.psu.edu \[pure.psu.edu\]](#)
- [18. Final report of the amended safety assessment of myristic acid and its salts and esters as used in cosmetics - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Safety and Toxicity Profile of Myristoleyl Behenate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552327/docs#safety-and-toxicity-profile-of-myristoleyl-behenate-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15552327/docs#safety-and-toxicity-profile-of-myristoleyl-behenate-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check